

Analysis of Cinnamyl Isoferulate Crystal Structure Remains an Unexplored Area of Research

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Compound of Interest

Compound Name: Cinnamyl isoferulate

Cat. No.: B1643785

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A comprehensive review of available scientific literature reveals a notable absence of specific studies on the crystal structure analysis of **cinnamyl isoferulate**. While extensive research exists on related compounds, including isoferulic acid and other cinnamic acid derivatives, the specific crystallographic data for **cinnamyl isoferulate** has not been publicly documented. This information gap precludes the creation of an in-depth technical guide as originally requested.

Currently, there are no published papers that provide the necessary quantitative data, such as crystallographic parameters, bond lengths, and bond angles, for **cinnamyl isoferulate**. Consequently, the summarization of this data into structured tables is not possible. Furthermore, without existing research on its crystal structure, there are no specific experimental protocols for its analysis to detail.

Research has been conducted on the crystal structure of complexes involving isoferulic acid, a component of **cinnamyl isoferulate**. For instance, studies on Mg(II) and Mn(II)/Na(I) complexes of isoferulic acid have been synthesized and characterized using single-crystal X-ray diffraction.[1] Additionally, the broader family of cinnamic acid derivatives has been a subject of interest, with numerous studies exploring their synthesis, biological activities, and structure-activity relationships.[2][3] These activities include antioxidant, antimicrobial, and anticancer properties.[2][3][4]

The experimental technique central to determining the atomic and molecular structure of a crystal is X-ray crystallography.[5][6][7] This method involves diffracting a beam of X-rays

through a crystal and analyzing the resulting pattern to produce a three-dimensional model of the electron density.[5][7] This powerful tool is fundamental in fields like materials science and drug design, providing precise structural parameters that are crucial for understanding a molecule's function.[6]

While the biosynthetic pathways of related compounds like cinnamaldehyde have been elucidated, involving enzymes such as phenylalanine-ammonia lyase (PAL), 4-coumarate: CoA ligase (4CL), and cinnamoyl-CoA reductase (CCR), this does not provide the specific crystal structure data for **cinnamyl isoferulate**.[8]

In conclusion, the scientific community has yet to publish a detailed crystal structure analysis of **cinnamyl isoferulate**. Therefore, the creation of a technical guide with the requested data presentation, experimental protocols, and visualizations is not feasible at this time. Further experimental research involving the synthesis of **cinnamyl isoferulate** crystals and their analysis via X-ray crystallography would be required to generate the necessary data.

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References

- 1. mdpi.com [mdpi.com]
- 2. Cinnamate Hybrids: A Unique Family of Compounds with Multiple Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cinnamic Acid Derivatives and Their Biological Efficacy [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. X-ray crystallography - Wikipedia [en.wikipedia.org]
- 6. The role of crystallography in drug design - PMC [pmc.ncbi.nlm.nih.gov]
- 7. x Ray crystallography - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Cinnamaldehyde in Focus: Antimicrobial Properties, Biosynthetic Pathway, and Industrial Applications - PMC [pmc.ncbi.nlm.nih.gov]

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